

# Diethylene Glycol Ditosylate: A Technical Guide to Safe Handling and Precautions

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## Compound of Interest

Compound Name: *Diethylene glycol ditosylate*

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This guide provides an in-depth overview of the safety, handling, and emergency procedures for **Diethylene Glycol Ditosylate**. The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive understanding for professionals working with this compound.

## Hazard Identification and Classification

**Diethylene glycol ditosylate** is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[\[1\]](#)[\[2\]](#) It is crucial for personnel handling this chemical to be fully aware of its potential hazards to mitigate risks.

## GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Diethylene glycol ditosylate** is presented in the table below. This data is essential for understanding its behavior under various

laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C18H22O7S2	<a href="#">[1]</a> <a href="#">[3]</a>
Molar Mass	414.49 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White crystalline solid	<a href="#">[2]</a>
Melting Point	87-89 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	581.2 ± 45.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.301 ± 0.06 g/cm³ (Predicted)	<a href="#">[1]</a>
Flash Point	305.3 °C	<a href="#">[1]</a>
Vapor Pressure	6.78E-13 mmHg at 25°C	<a href="#">[1]</a>
Solubility	Slightly soluble in Chloroform and Ethyl Acetate.	<a href="#">[1]</a>

## Toxicological Information

Detailed toxicological studies providing specific LD50 or LC50 values for **Diethylene glycol ditosylate** are not readily available in the public domain. The primary documented toxicological effects are irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#) No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, NTP, or OSHA.

### Experimental Protocols:

Specific experimental protocols for the toxicological testing of **Diethylene glycol ditosylate** were not found in the searched literature. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for assessing chemical safety. For instance:

- Skin Irritation: Assays are often conducted using in vitro reconstructed human epidermis (RhE) models, such as those described in OECD Guideline 439.[\[4\]](#) These tests involve

applying the substance to the tissue model and assessing cell viability, often through an MTT assay, to determine the irritation potential.[5][6]

- Eye Irritation: The potential for eye irritation can be evaluated using various methods, including the Bovine Corneal Opacity and Permeability (BCOP) assay or the Isolated Chicken Eye (ICE) test, as alternatives to in vivo rabbit eye tests (OECD Guideline 405).[7][8] These methods assess changes in corneal opacity and permeability.

It is important to note that without specific studies on **Diethylene glycol ditosylate**, these are generalized descriptions of common toxicological testing methodologies.

## Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and ensure a safe working environment.

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Diethylene glycol ditosylate**:

PPE	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or face shield.	[2]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	[2]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used if dust is generated and ventilation is inadequate.	[2]

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.

- Avoid formation of dust and aerosols.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

## Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool place.
- Incompatible materials: Strong oxidizing agents.[\[9\]](#)

## Emergency Procedures

In the event of an exposure or spill, follow these emergency procedures promptly.

## First-Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- After Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

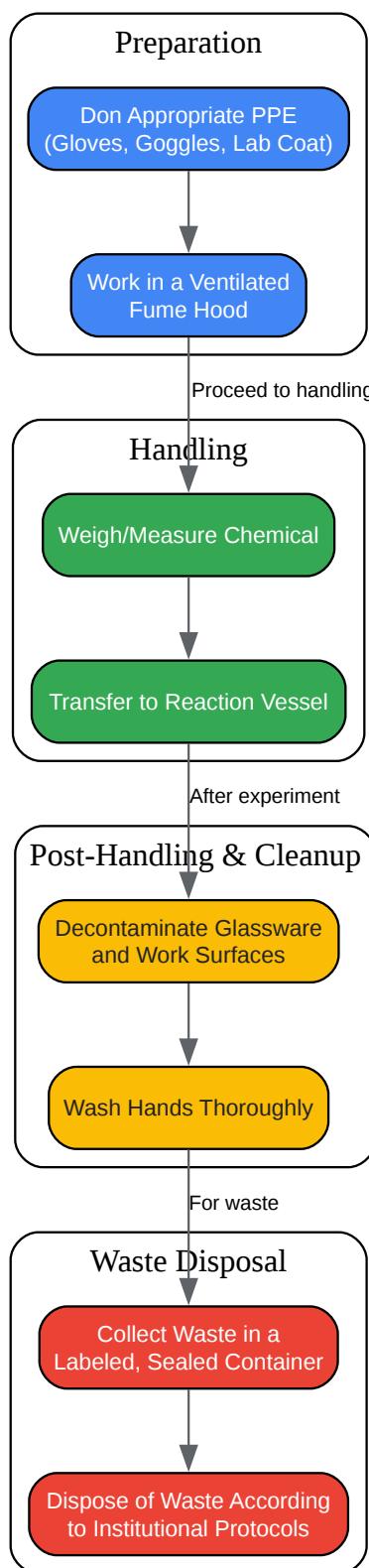
## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.

- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid creating dust.

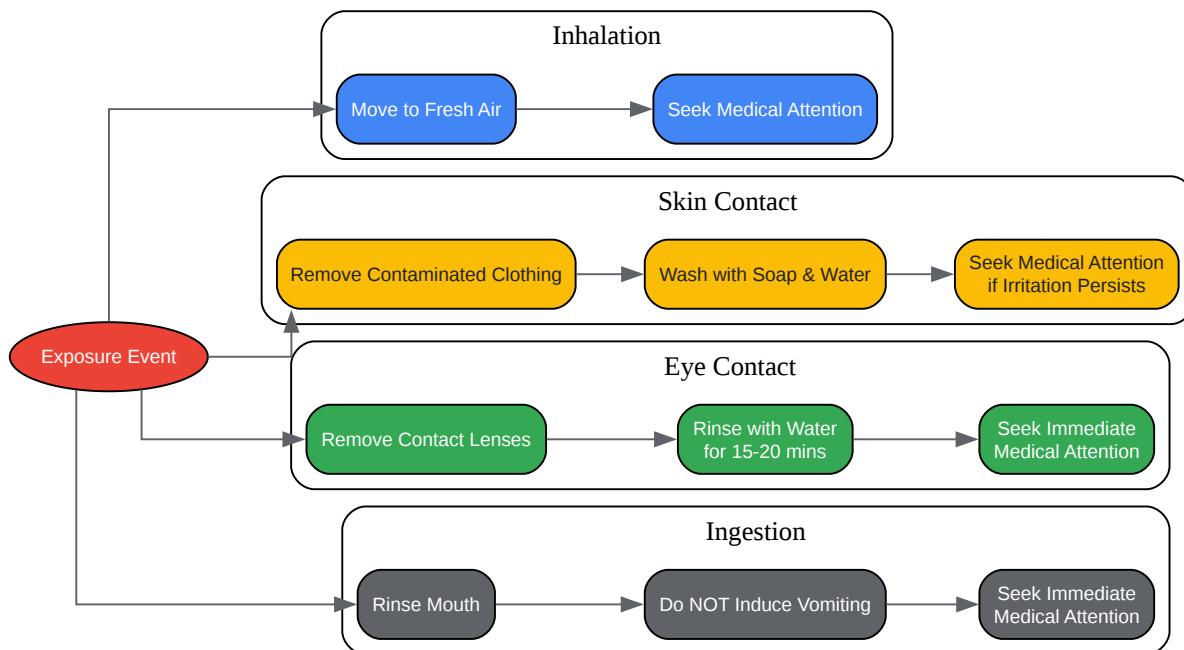
## Visual Guides

The following diagrams illustrate the logical workflows for safe handling and emergency response.



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**Safe Handling Workflow for *Diethylene Glycol Ditosylate*.**

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*Emergency Response Protocol for **Diethylene Glycol Ditosylate** Exposure.*

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[9]
- Reactivity: No data available.[9]
- Possibility of Hazardous Reactions: No data available.[9]
- Conditions to Avoid: No information available.
- Incompatible Materials: Strong oxidizing agents.[9]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and sulfur oxides.[9]

This technical guide is intended for informational purposes for trained professionals. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer before handling **Diethylene glycol ditosylate**.

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